

# Application Notes: In Vitro Characterization of LAG-3 Cyclic Peptide Inhibitor 12

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## Compound of Interest

**Compound Name:** LAG-3 cyclic peptide inhibitor 12

**Cat. No.:** B15609928

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These application notes provide a detailed overview of the in vitro assays for the characterization of **LAG-3 cyclic peptide inhibitor 12**, a potent antagonist of the Lymphocyte-activation gene 3 (LAG-3) immune checkpoint. The following protocols and data are intended to guide researchers in the evaluation of this and similar peptide-based inhibitors.

## Introduction to LAG-3 and Cyclic Peptide Inhibitor 12

Lymphocyte-activation gene 3 (LAG-3), also known as CD223, is an immune checkpoint receptor expressed on activated T cells, regulatory T cells (Tregs), NK cells, and B cells.[1][2] Its interaction with ligands, primarily MHC class II molecules and Fibrinogen-like protein 1 (FGL1), transmits inhibitory signals that suppress T cell proliferation, cytokine secretion, and cytotoxic functions, thereby contributing to tumor immune evasion.[1][3] Blocking the LAG-3 pathway is a promising strategy in cancer immunotherapy to restore anti-tumor immune responses.[3]

Cyclic peptide inhibitor 12 is a second-generation synthetic peptide designed to block the interaction between LAG-3 and its ligands. In vitro studies have demonstrated its ability to inhibit this interaction with high affinity.

## Quantitative Data Summary

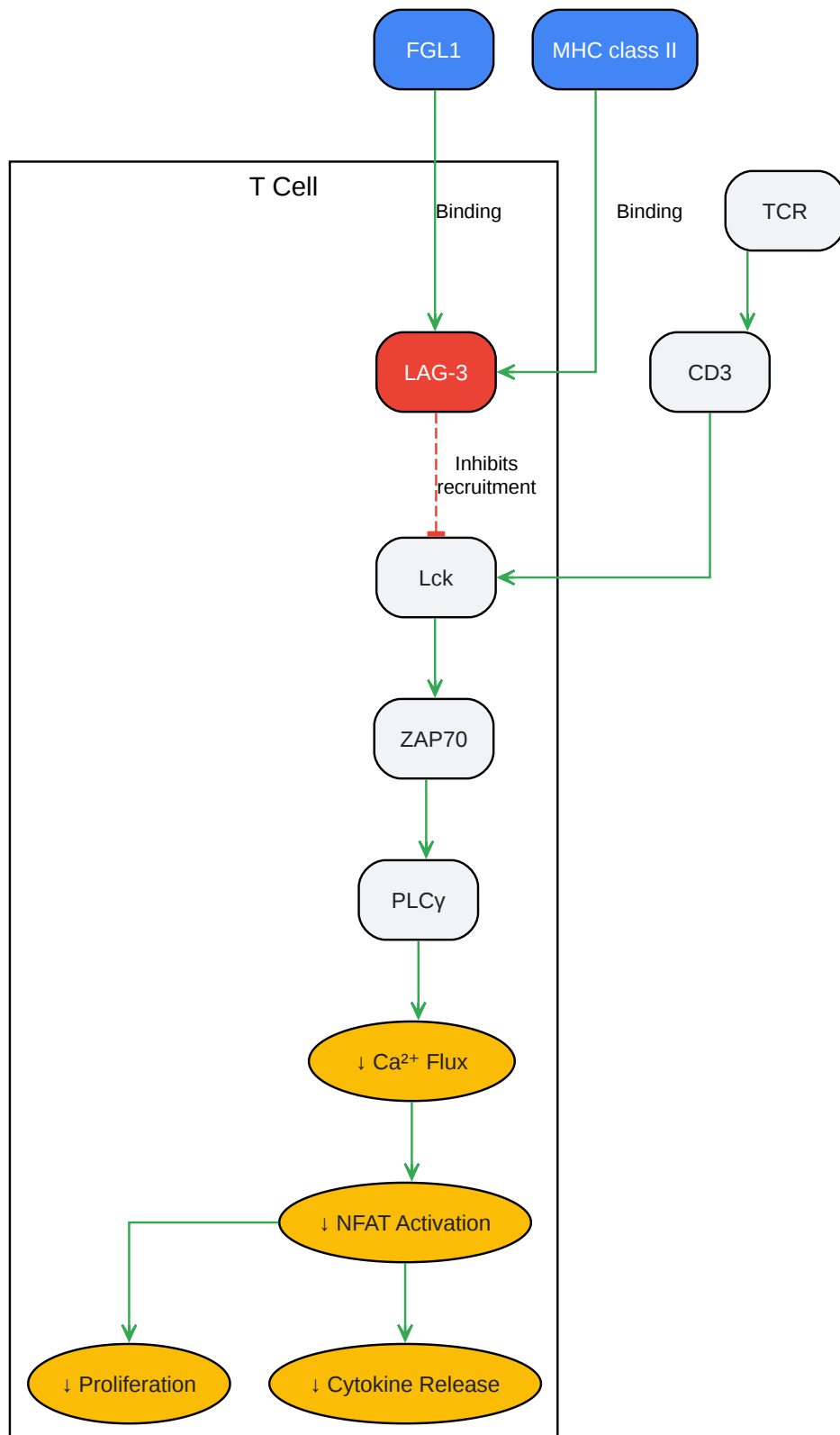
The following table summarizes the key in vitro activity data for **LAG-3 cyclic peptide inhibitor 12**.

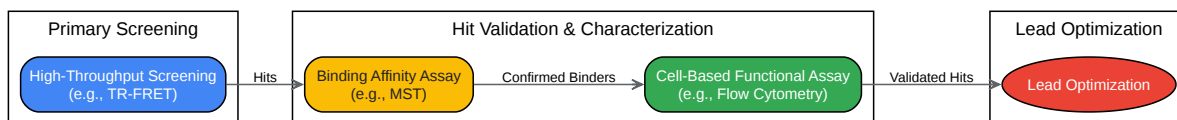
Parameter	Value	Assay Method	Reference
IC50	4.45 ± 1.36 μM	Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET)	[4][5][6]
KD (Dissociation Constant)	2.66 ± 2.06 μM	MicroScale Thermophoresis (MST)	[4][6]
Ki (Inhibition Constant)	2.66 μM	Not Specified (likely derived from KD)	[5]

## Signaling Pathway and Experimental Workflow

### LAG-3 Signaling Pathway

The following diagram illustrates the inhibitory signaling cascade initiated by LAG-3 engagement.





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## References

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- [2. pharmacy.unc.edu \[pharmacy.unc.edu\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. LAG3 associates with TCR-CD3 complexes and suppresses signaling by driving co-receptor-Lck dissociation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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